

Proper Disposal of 3-Methyl-3-oxetanemethanol: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-3-oxetanemethanol

Cat. No.: B150462

[Get Quote](#)

Ensuring the safe and environmentally responsible disposal of **3-Methyl-3-oxetanemethanol** is critical for laboratory safety and regulatory compliance. This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and disposal procedures for this chemical.

Immediate Safety and Handling

Before initiating any disposal procedures, it is imperative to handle **3-Methyl-3-oxetanemethanol** with appropriate safety measures. This chemical is considered hazardous, and proper personal protective equipment (PPE) is required.

Key Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Causes skin and serious eye irritation.[1]
- May cause an allergic skin reaction.[1]

Required Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[1]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[1]

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[\[1\]](#)

Spill Management

In the event of a spill, immediate action is necessary to contain the substance and prevent environmental contamination.

- Ensure Adequate Ventilation: Work in a well-ventilated area to avoid inhalation of vapors.[\[1\]](#)
[\[2\]](#)
- Absorb Spill: Soak up the spill with an inert absorbent material such as sand, earth, or vermiculite.[\[1\]](#)
- Collect Waste: Place the absorbed material into a suitable, closed container for disposal.[\[1\]](#)
- Prevent Environmental Release: Do not allow the product to enter drains or waterways.[\[1\]](#)[\[2\]](#)
Discharge into the environment must be avoided.[\[2\]](#)

Disposal Procedures

The primary method for the disposal of **3-Methyl-3-oxetanemethanol** is through an approved waste disposal plant.[\[1\]](#)[\[3\]](#) It is crucial to adhere to all local, regional, and national hazardous waste regulations.[\[1\]](#)

Step-by-Step Disposal Plan:

- Containerize Waste: Collect all waste containing **3-Methyl-3-oxetanemethanol**, including contaminated absorbent materials, in a suitable, closed, and clearly labeled container.[\[1\]](#)
- Labeling: The container must be labeled as "Hazardous Waste" and include the chemical name "**3-Methyl-3-oxetanemethanol**" and CAS number "3143-02-0".
- Contact Waste Disposal Service: Arrange for collection by a licensed hazardous waste disposal company. Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

- Regulatory Compliance: Ensure that the disposal method complies with all applicable laws and regulations.^[3] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^[1]

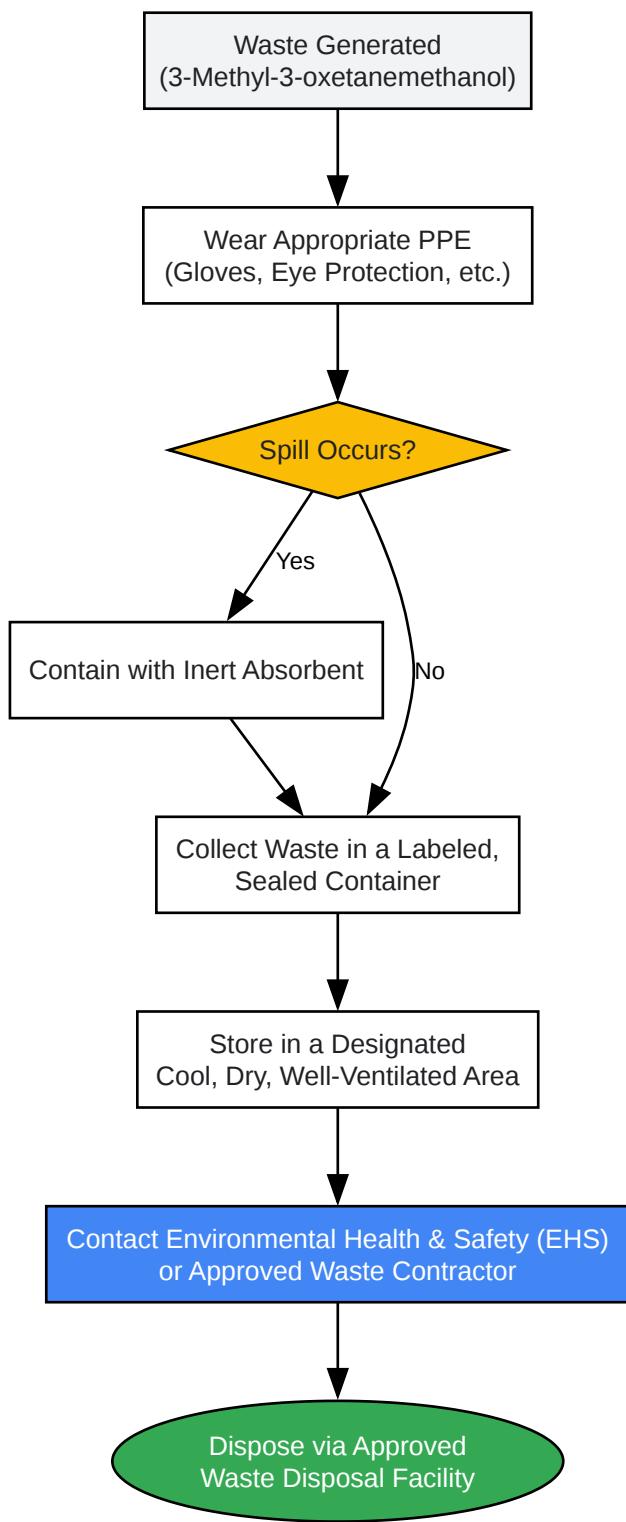
Quantitative Data for Handling and Storage

The following table summarizes key quantitative data for **3-Methyl-3-oxetanemethanol**, which is essential for safe handling and storage prior to disposal.

Property	Value	Source
CAS Number	3143-02-0	[1] [4] [5]
Molecular Formula	C5H10O2	[4]
Molecular Weight	102.13 g/mol	[4]
Appearance	Clear colorless liquid	[4]
Density	1.024 g/mL	[4]
Boiling Point	79 - 80 °C / 40 mmHg	[4]
Flash Point	97 °C (206.6 °F) - closed cup	[5]
Storage Temperature	0 - 8 °C (Refrigerated)	[1] [4]
Water Hazard Class (WGK)	WGK 3	[5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and steps for the proper disposal of **3-Methyl-3-oxetanemethanol**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **3-Methyl-3-oxetanemethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Page loading... [guidechem.com]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下載 CAS: 3143-02-0 Name: 3-Methyl-3-oxetanemethanol [xixisys.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 3-Methyl-3-oxetanemethanol 98 3143-02-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [Proper Disposal of 3-Methyl-3-oxetanemethanol: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b150462#3-methyl-3-oxetanemethanol-proper-disposal-procedures\]](https://www.benchchem.com/product/b150462#3-methyl-3-oxetanemethanol-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com